

# Personal protective equipment for handling Metol

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## Compound of Interest

Compound Name: Metol

Cat. No.: B052040

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## Essential Safety and Handling Guide for Metol

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate and essential safety and logistical information for handling **Metol** (4-(methylamino)phenol sulfate), a compound commonly used in photographic developing and laboratory applications. Adherence to these procedures is critical to minimize risks and ensure a safe working environment.

## Personal Protective Equipment (PPE) and Hazard Information

**Metol** is classified as harmful if swallowed, may cause an allergic skin reaction, and may cause damage to organs through prolonged or repeated exposure. It is also very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Therefore, stringent adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment:

PPE Category	Item	Specification
Eye/Face Protection	Safety Goggles	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). <a href="#">[2]</a>
Face Shield	Recommended in addition to goggles when there is a splash hazard.	
Skin Protection	Gloves	Chemical-impermeable gloves (e.g., Nitrile rubber). Gloves must be inspected prior to use and replaced if contaminated or damaged. <a href="#">[2]</a>
Protective Clothing	Fire/flammable resistant and impervious clothing. A lab coat should be worn at all times. <a href="#">[2]</a>	
Respiratory Protection	Respirator	If exposure limits are exceeded or if dust is generated, a full-face respirator with a particulate filter is necessary. <a href="#">[2]</a> <a href="#">[3]</a>

Hazard and Toxicity Data:

Hazard Classification	GHS Code	Description
Acute Toxicity (Oral)	H302	Harmful if swallowed.[1]
Skin Sensitization	H317	May cause an allergic skin reaction.[1]
Specific Target Organ Toxicity (Repeated Exposure)	H373	May cause damage to organs through prolonged or repeated exposure.[1]
Hazardous to the Aquatic Environment (Acute)	H400	Very toxic to aquatic life.
Hazardous to the Aquatic Environment (Chronic)	H410	Very toxic to aquatic life with long lasting effects.[1]
Occupational Exposure Limits	-	No specific Permissible Exposure Limits (PEL) or Threshold Limit Values (TLV) have been established for Metol. Therefore, exposure should be minimized to the lowest achievable level.
LD50/LC50 Data	-	Specific LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) data for Metol are not consistently available across safety data sheets. Some sources indicate that this data is not available. [2][4]

## Operational Plan for Handling Metol

This section provides a step-by-step guide for the safe handling of **Metol** in a laboratory setting.

## Preparation and Engineering Controls

- Ventilation: Always handle **Metol** in a well-ventilated area. A chemical fume hood is required to minimize inhalation of dust or vapors.[2]
- Designated Area: Designate a specific area for handling **Metol**. This area should be clearly marked and equipped with the necessary safety equipment.
- Emergency Equipment: Ensure that an emergency eyewash station and safety shower are readily accessible and have been recently tested. A spill kit appropriate for solid chemicals should also be available.

## Handling Procedures

- Avoid Dust Formation: Handle **Metol** carefully to avoid the formation of dust and aerosols.[2]
- Personal Hygiene: Do not eat, drink, or smoke in the area where **Metol** is handled. Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn. [5]
- Grounding: Use non-sparking tools and ensure that all equipment is properly grounded to prevent electrostatic discharge, which could ignite fine dust particles.[3]
- Clothing: Contaminated work clothing should not be allowed out of the workplace and must be decontaminated before reuse.

## Storage

- Container: Store **Metol** in its original, tightly closed container in a dry, cool, and well-ventilated place.[2]
- Incompatibilities: Keep **Metol** away from strong acids, strong bases, and oxidizing agents.
- Labeling: Ensure the container is clearly labeled with the chemical name and all relevant hazard warnings.

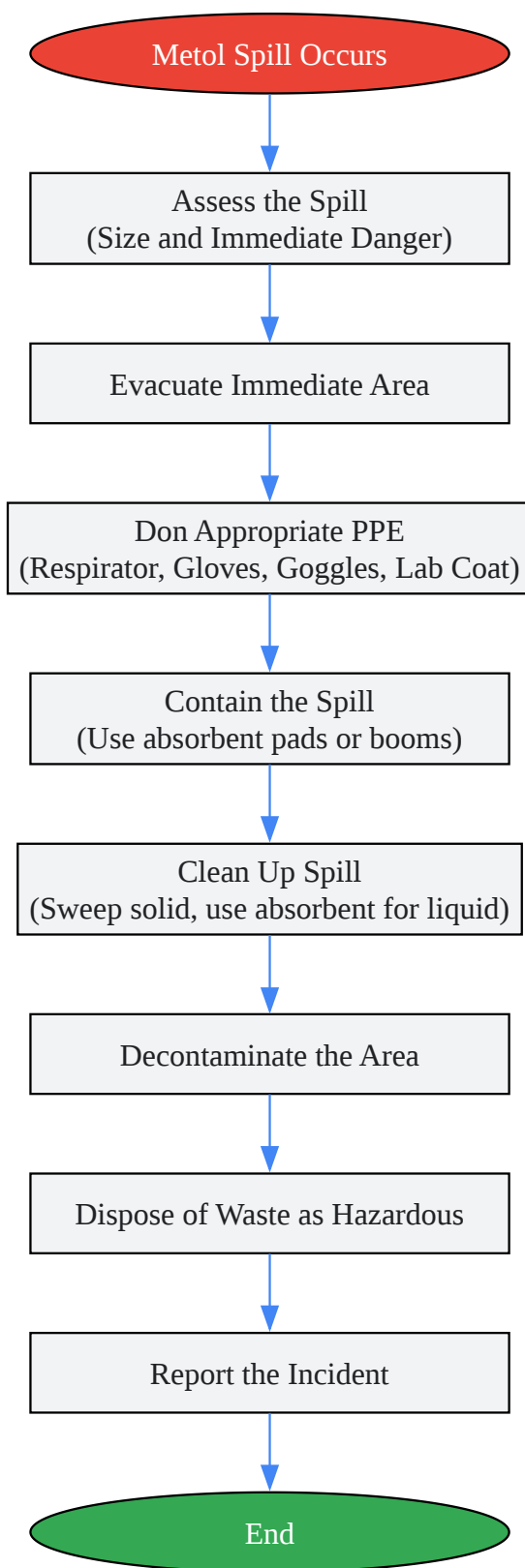
## Disposal Plan

- Waste Classification: **Metol** and its container must be disposed of as hazardous waste.[5]

- Collection: Collect waste **Metol** in a suitable, labeled, and closed container. Do not mix with other waste streams unless compatibility has been confirmed.
- Environmental Precautions: Prevent **Metol** from entering drains or waterways.<sup>[5]</sup> Spills must be contained and collected for proper disposal.
- Disposal Route: Dispose of contents and container in accordance with all local, regional, national, and international regulations. This typically involves using a licensed hazardous waste disposal company.

## Emergency Procedures

### Workflow for Handling a Metol Spill



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Caption: Workflow for a chemical spill of **Metol**.

## First Aid Measures

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[5]
- If on Skin: Remove contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation or a rash occurs, seek medical attention.[5]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[5]
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. If breathing is difficult, provide oxygen. Seek medical attention if you feel unwell.[5]

This comprehensive guide is intended to provide essential, immediate safety and logistical information for the handling of **Metol**. By adhering to these procedures, you can significantly mitigate the risks associated with this chemical and maintain a safe laboratory environment.

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